

potential off-target effects of OPC-14523 hydrochloride

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Compound of Interest

Compound Name: OPC-14523 hydrochloride

Cat. No.: B3047852

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Technical Support Center: OPC-14523 Hydrochloride

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers and drug development professionals working with **OPC-14523 hydrochloride**. The information is designed to address potential issues related to its off-target effects and multi-target profile during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What are the primary known targets of **OPC-14523 hydrochloride**?

A1: **OPC-14523 hydrochloride** is a multi-target compound known to interact with high affinity to the following:

- 5-HT1A Receptor: It acts as an agonist.[\[1\]](#)[\[2\]](#)
- Sigma Receptors ($\sigma 1$ and $\sigma 2$): It functions as an agonist.[\[1\]](#)[\[2\]](#)
- Serotonin Transporter (SERT): It acts as an inhibitor of serotonin reuptake.[\[1\]](#)[\[3\]](#)

Q2: I am observing effects that are not consistent with 5-HT1A agonism alone. What could be the cause?

A2: The pharmacological activity of OPC-14523 is a composite of its effects on multiple targets. The observed effects are likely due to the combined stimulation of both 5-HT1A and sigma receptors.^[1] To dissect these effects, consider using selective antagonists for either the sigma receptor (e.g., NE-100) or the 5-HT1A receptor (e.g., WAY-100635) in your experimental setup.^[1]

Q3: Is **OPC-14523 hydrochloride** a selective serotonin reuptake inhibitor (SSRI)?

A3: While OPC-14523 does inhibit the serotonin transporter, its antidepressant-like effects in preclinical models appear to be more strongly linked to its agonist activity at 5-HT1A and sigma receptors, especially at lower doses.^[1] In vivo studies have shown that it does not significantly inhibit serotonin reuptake at oral doses below 100 mg/kg, whereas behavioral effects are observed at lower doses (ED50 of 20-27 mg/kg).^[1]

Q4: What are the known "off-target" or less potent interactions of **OPC-14523 hydrochloride**?

A4: **OPC-14523 hydrochloride** has been shown to have very weak inhibitory activity on norepinephrine (NE) and dopamine (DA) reuptake.^[1] It does not significantly inhibit monoamine oxidase A or B (MAO-A/B) activities or interact with muscarinic receptors.^[1] Therefore, effects mediated by these pathways are unlikely to be a primary concern.

Troubleshooting Guides

Issue 1: Unexpected Behavioral Phenotypes in Animal Models

- Problem: Observing complex or unexpected behavioral responses that cannot be attributed to a single receptor interaction.
- Possible Cause: The compound's simultaneous action on 5-HT1A and sigma receptors can produce a complex behavioral phenotype. For instance, its antidepressant-like effects in the forced swimming test are blocked by antagonists for both receptor types.^[1]
- Troubleshooting Steps:
 - Pharmacological Blockade: Co-administer selective antagonists to isolate the contribution of each primary target.

- To block sigma receptor effects, use a selective antagonist like NE-100.
- To block 5-HT1A receptor effects, use a selective antagonist like WAY-100635.
- Dose-Response Analysis: Conduct a thorough dose-response study. The engagement of different targets may be dose-dependent.
- Control Compounds: Include control compounds that are selective for each of the primary targets (e.g., a selective 5-HT1A agonist, a selective sigma receptor agonist) to compare behavioral outputs.

Issue 2: Discrepancies Between In Vitro and In Vivo Results

- Problem: Potent in vitro serotonin reuptake inhibition does not translate to significant reuptake inhibition in vivo at behaviorally active doses.
- Possible Cause: Pharmacokinetic and pharmacodynamic factors can lead to differences in target engagement between isolated systems and a whole organism. OPC-14523's antidepressant-like effects in vivo are observed at doses lower than those required for significant serotonin reuptake inhibition.[\[1\]](#)
- Troubleshooting Steps:
 - Re-evaluate Primary Mechanism: For in vivo studies, consider the combined stimulation of 5-HT1A and sigma receptors as the primary mechanism of action for the observed antidepressant-like effects.[\[1\]](#)
 - Measure Target Engagement: If feasible, use techniques like positron emission tomography (PET) or ex vivo autoradiography to measure the occupancy of 5-HT1A receptors, sigma receptors, and the serotonin transporter at the doses used in your behavioral experiments.
 - Pharmacokinetic Analysis: Analyze the brain-to-plasma concentration ratio of OPC-14523 to ensure adequate central nervous system exposure.

Data on Target Affinity and Potency

Target	Parameter	Value	Species
5-HT1A Receptor	IC50	2.3 nM	Rat
Sigma Receptors	IC50	47-56 nM	Guinea Pig
Serotonin Transporter (SERT)	IC50 (binding)	80 nM	Rat
Serotonin Transporter (SERT)	IC50 (reuptake)	27 nM	Rat
Norepinephrine Transporter (NET)	Inhibitory Activity	Very Weak	Not Specified
Dopamine Transporter (DAT)	Inhibitory Activity	Very Weak	Not Specified
MAO-A/B	Inhibitory Activity	None	Not Specified
Muscarinic Receptors	Inhibitory Activity	None	Not Specified

Table 1: In Vitro Binding and Functional Affinity of **OPC-14523 Hydrochloride**.[\[1\]](#)

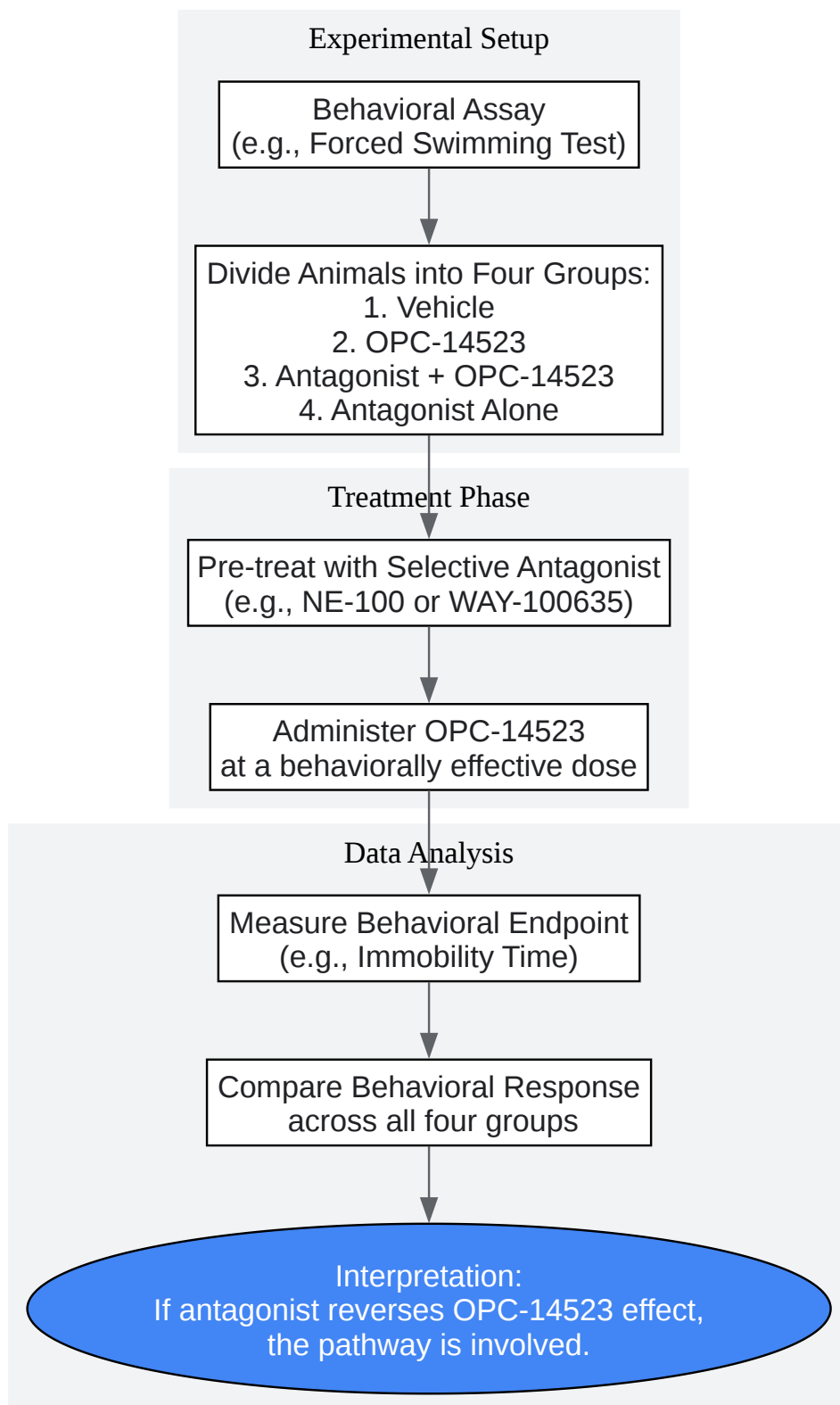
Species	Test	Parameter	Value
Rat	Forced Swimming Test	ED50	27 mg/kg (oral)
Mouse	Forced Swimming Test	ED50	20 mg/kg (oral)

Table 2: In Vivo Potency of **OPC-14523 Hydrochloride** in Antidepressant-like Behavioral Models.[\[1\]](#)

Experimental Protocols & Workflows

Protocol 1: Investigating the Contribution of 5-HT1A and Sigma Receptors to Behavioral Effects

This workflow outlines a general approach to dissecting the pharmacological mechanisms of OPC-14523 in a behavioral assay.

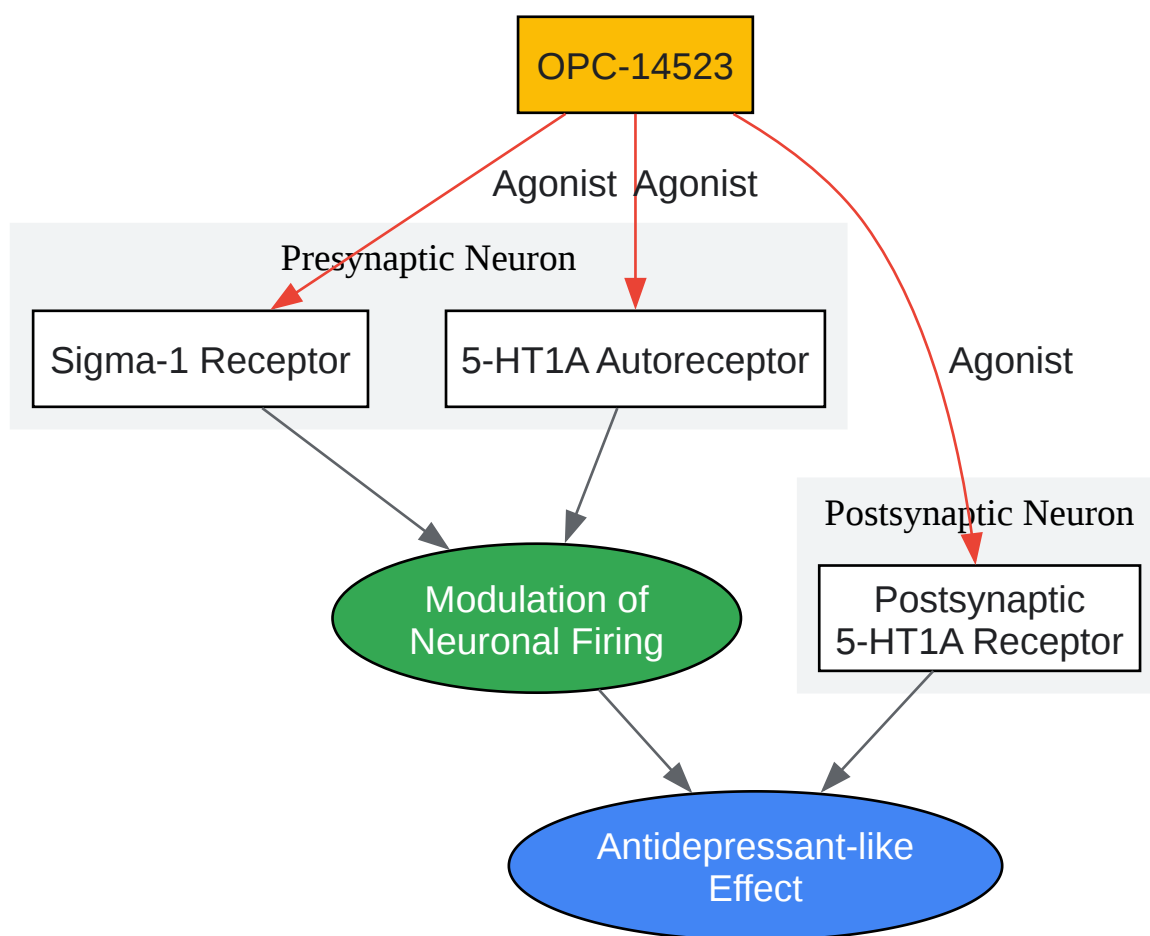


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Caption: Workflow for dissecting the behavioral effects of OPC-14523.

Signaling Pathway: Hypothesized Mechanism of Antidepressant-like Action

The antidepressant-like effects of OPC-14523 are thought to arise from its synergistic action on both 5-HT1A and sigma receptors, which ultimately modulates serotonergic neuronal activity.



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Caption: Synergistic action of OPC-14523 on 5-HT1A and sigma receptors.

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